

Technical Guide: Solubility Profile & Characterization of 4-Amino-5-methylpicolinic Acid[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Amino-5-methylpicolinic acid

CAS No.: 23609-89-4

Cat. No.: B1500531

[Get Quote](#)

Part 1: Executive Summary & Compound Identity[1]

4-Amino-5-methylpicolinic acid (CAS: 23609-89-4) represents a specific class of zwitterionic pyridine building blocks used frequently in the synthesis of kinase inhibitors and complex heterocyclic scaffolds.[1] Unlike simple picolinic acid, the introduction of the 4-amino and 5-methyl substituents significantly alters the crystal lattice energy and lipophilicity, often creating a solubility bottleneck in process chemistry.[1]

This guide moves beyond static data points to provide a dynamic solubility model. Researchers must understand that the solubility of this compound is not a fixed constant but a function of pH, ionic strength, and counter-ion selection.[1]

Compound Snapshot

Property	Detail
IUPAC Name	4-Amino-5-methylpyridine-2-carboxylic acid
CAS Number	23609-89-4
Molecular Formula	C ₇ H ₈ N ₂ O ₂
Molecular Weight	152.15 g/mol
Physical State	Solid (High melting point, typically >220°C dec.)
Primary Challenge	Low solubility at isoelectric point (pI); poor solubility in non-polar organics.[1][2][3][4][5][6]

Part 2: Physicochemical Basis of Solubility[1]

To master the handling of this compound, one must recognize its amphoteric nature.[1] The molecule contains both a basic center (pyridine nitrogen, enhanced by the 4-amino group) and an acidic center (carboxylic acid).[1][7]

The Zwitterionic Trap

In its solid state and at neutral pH (approx.[1] pH 4–6), **4-Amino-5-methylpicolinic acid** exists primarily as a zwitterion.[1] The proton from the carboxylic acid migrates to the pyridine nitrogen.[1]

- **Effect:** This creates strong intermolecular electrostatic interactions within the crystal lattice, significantly increasing the melting point and reducing solubility in water and organic solvents compared to non-zwitterionic analogues.[1]
- **The 4-Amino Effect:** The amino group at position 4 is an electron-donating group (EDG).[1] It increases the electron density on the ring nitrogen, making it more basic (higher pKa) and stabilizing the zwitterionic form over a wider pH range.[1]

Predicted Dissociation Constants (pKa)

While experimental values vary by conditions, the structural class follows this profile:

- pKa₁ (COOH): ~2.0 – 2.5 (Protonation of carboxylate)[1]

- pK_{a2} (Pyridine NH^+): ~5.5 – 6.5 (Deprotonation of pyridinium)[1]
- Isoelectric Point (pI): ~4.0 – 4.5[1]

Implication: Solubility is lowest at the pI. To dissolve this compound, you must drive the equilibrium away from the zwitterion by adjusting $pH < 2$ or $pH > 8$. [1]

Part 3: Solubility Landscape & Solvent Selection[1]

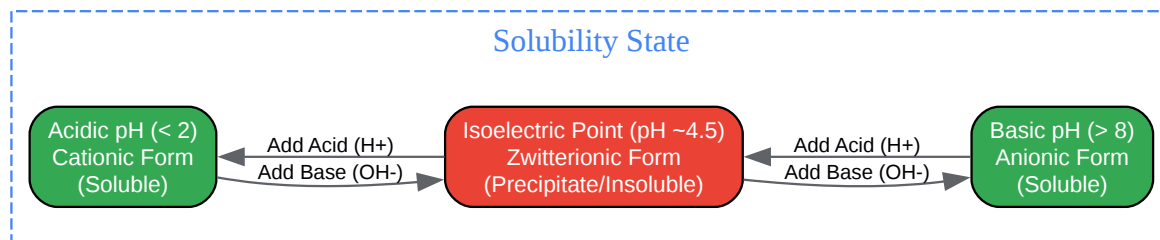
The following table summarizes the solubility behavior based on structural principles and analogue data (e.g., 4-aminopicolinic acid).

Solubility Profile Matrix

Solvent Class	Representative Solvents	Solubility Rating	Mechanistic Insight
Aqueous (Neutral)	Water (pH 5-6)	Poor (< 1 mg/mL)	Dominant zwitterion species leads to high lattice energy. [1]
Aqueous (Acidic)	1N HCl, 10% AcOH	High (> 50 mg/mL)	Formation of Cationic species (Hydrochloride salt) breaks lattice. [1]
Aqueous (Basic)	1N NaOH, NaHCO ₃	High (> 50 mg/mL)	Formation of Anionic species (Carboxylate salt). [1]
Polar Protic	Methanol, Ethanol	Low to Moderate	Solubility improves with heating; limited by zwitterionic character. [1]
Polar Aprotic	DMSO, DMF, NMP	Good	High dielectric constant disrupts electrostatic interactions. [1]
Non-Polar	DCM, Hexane, Toluene	Negligible	Compound is too polar/ionic to dissolve. [1]

Visualization: The pH-Solubility Relationship

The diagram below illustrates the species distribution and its direct correlation to solubility.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Figure 1. The U-shaped solubility curve characteristic of **4-amino-5-methylpicolinic acid**.^[1] Maximum solubility is achieved by shifting equilibrium away from the neutral zwitterion.^[1]

Part 4: Experimental Protocols

Do not rely on literature values for critical process steps. Use these self-validating protocols to determine the exact solubility for your specific batch (polymorphs can affect solubility).

Protocol A: Thermodynamic Solubility Determination (Shake-Flask)

Use this for accurate equilibrium solubility data.^[1]

- Preparation: Weigh approx. 20 mg of **4-Amino-5-methylpicolinic acid** into a 4 mL glass vial.
- Solvent Addition: Add 1.0 mL of the target solvent (e.g., Water, pH 7.4 buffer, DMSO).^[1]
- Equilibration:
 - Seal tightly and shake/stir at 25°C for 24 hours.
 - Visual Check: If the solid dissolves completely immediately, add more solid until a suspension is visible.^[1]

- Separation: Centrifuge the sample at 10,000 rpm for 10 minutes or filter through a 0.45 μm PVDF filter (ensure filter compatibility).
- Quantification:
 - Analyze the supernatant via HPLC-UV (254 nm).[1]
 - Calibration: Prepare a standard curve using a stock solution in DMSO (where solubility is guaranteed).

Protocol B: Rapid pH-Solubility Profiling

Use this to find the optimal pH for extraction or purification.[1]

- Stock Solution: Dissolve 100 mg of compound in 2 mL of 1.0 M NaOH (fully soluble anion).
- Titration:
 - Place the solution in a beaker with a pH probe.[1]
 - Slowly add 1.0 M HCl dropwise while stirring.
- Observation:
 - Record the pH where cloudiness (precipitation) first appears.[1] This is the Upper Solubility Boundary.
 - Continue adding acid until the precipitate redissolves.[1] Record this pH as the Lower Solubility Boundary.
- Result: The pH range between these two points is the "Danger Zone" (Zwitterionic region) where precipitation will occur.[1]

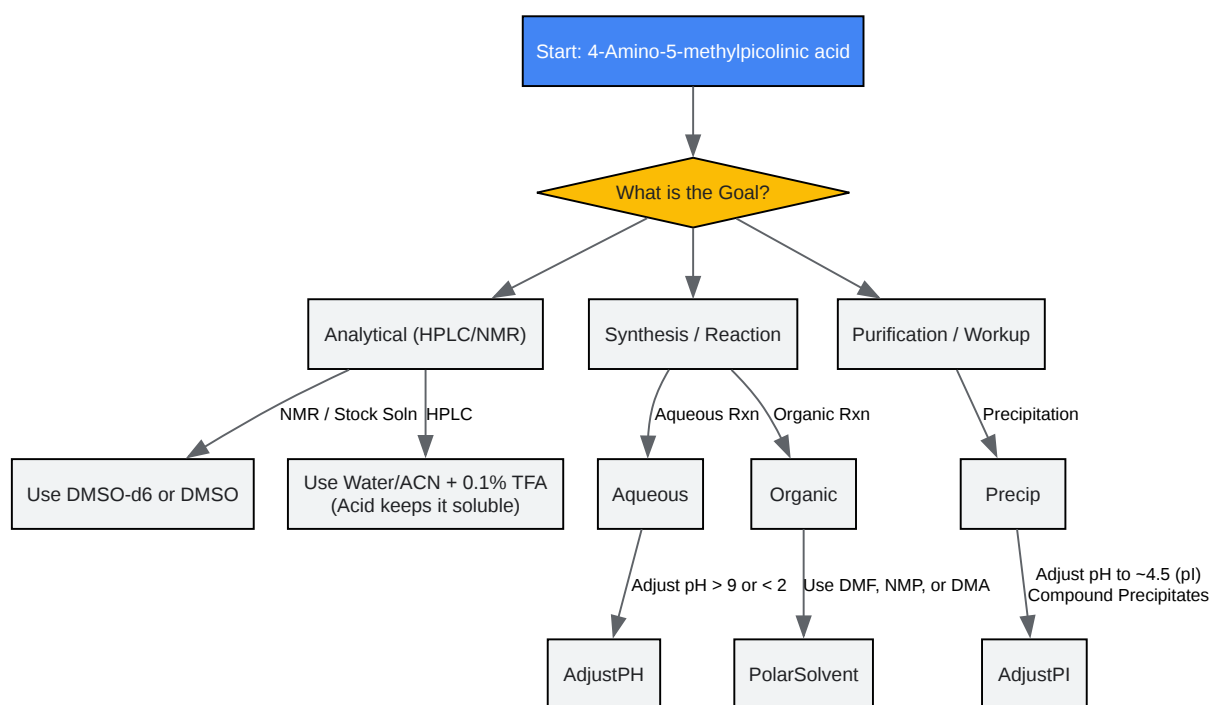
Part 5: Solubility Enhancement Strategies

For drug development and synthesis, handling the free acid is often cumbersome.[1]

- Salt Formation (Recommended):

- Hydrochloride Salt: Dissolve the free acid in minimal hot water/ethanol, add conc.[1] HCl, and cool. The HCl salt is typically highly water-soluble and crystalline.[1]
- Potassium/Sodium Salt: Treat with 1 equivalent of KOH or NaOH.[1] Useful for aqueous reactions but difficult to isolate as a solid (often hygroscopic).[1]
- Cosolvent Systems:
 - For organic reactions, use DMSO/DCM (1:10) or MeOH/DCM (1:4) mixtures.[1] The polar component dissolves the zwitterion, while the non-polar component solubilizes the reagents.[1]

Workflow: Solvent Selection Decision Tree



[Click to download full resolution via product page](#)

Caption: Figure 2. Decision logic for solvent selection based on experimental intent.

References

- MDPI. (2023). Solubility and Crystallization Studies of Picolinic Acid. Retrieved from [\[Link\]](#)
- PubChem. (2025).[1][8] Compound Summary: 5-Methylpicolinic acid (Analogue Data). Retrieved from [\[Link\]](#)
- Organic Syntheses. Synthesis of Picolinic Acid Derivatives. Retrieved from [\[Link\]](#)
- Bawa, R. A. (2012).[1][6] Synthesis of Some Aminopicolinic Acids. IRL @ UMSL. Retrieved from [\[Link\]](#)[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-Methylpicolinic acid | C₇H₇NO₂ | CID 199575 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Picolinic acid, 4-amino-5-methyl- (8CI) | CAS#:23609-89-4 | Chemsrcc [\[chemsrc.com\]](https://chemsrc.com)
- 3. 23609-89-4|4-Amino-5-methylpicolinic acid|BLD Pharm [\[bldpharm.com\]](https://bldpharm.com)
- 4. iscabiochemicals.com [\[iscabiochemicals.com\]](https://iscabiochemicals.com)
- 5. CN113412255A - Process for preparing 4-amino-5-methylpyridinone - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 6. irl.umsl.edu [\[irl.umsl.edu\]](https://irl.umsl.edu)
- 7. Picolinic acid - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 8. 3-Aminopicolinic acid | C₆H₆N₂O₂ | CID 73836 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Technical Guide: Solubility Profile & Characterization of 4-Amino-5-methylpicolinic Acid[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1500531/docs#technical-guide-solubility-profile-characterization-of-4-amino-5-methylpicolinic-acid-1\]](https://www.benchchem.com/product/b1500531/docs#technical-guide-solubility-profile-characterization-of-4-amino-5-methylpicolinic-acid-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)